

Srpkin-1 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: *Srpkin-1*

Cat. No.: *B608193*

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Srpkin-1 Technical Support Center

Welcome to the **Srpkin-1** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guidance for using **Srpkin-1** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Srpkin-1** and what is its mechanism of action?

Srpkin-1 is a selective and irreversible covalent inhibitor of Serine/Arginine Protein Kinases 1 and 2 (SRPK1/2).[1][2][3][4] It forms a covalent bond with a tyrosine residue in the ATP-binding pocket of the kinase.[4] By inhibiting SRPK1/2, **Srpkin-1** prevents the phosphorylation of serine/arginine-rich (SR) splicing factors.[4][5] This modulation of SR protein phosphorylation can lead to changes in alternative splicing of pre-mRNA. A key downstream effect of **Srpkin-1** is the conversion of vascular endothelial growth factor (VEGF) from a pro-angiogenic isoform (VEGF-A165a) to an anti-angiogenic isoform (VEGF-A165b).[1][3][4][5]

Q2: What is the solubility of **Srpkin-1** in DMSO?

Srpkin-1 exhibits high solubility in dimethyl sulfoxide (DMSO).[1][2][3]

Data Summary: **Srpkin-1** Solubility in DMSO

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 110 mg/mL	232.79 mM	Sonication is recommended to aid dissolution. ^[1] Use newly opened, anhydrous DMSO as the compound is hygroscopic. ^[2]

Q3: Is **Srpkin-1** soluble in aqueous solutions or cell culture media?

Srpkin-1 is poorly soluble in water.^[3] For cell culture experiments, it is standard practice to first prepare a high-concentration stock solution in DMSO and then dilute this stock into the aqueous cell culture medium to the desired final concentration.

Q4: What is the recommended storage condition for **Srpkin-1**?

For long-term storage, **Srpkin-1** powder should be stored at -20°C for up to 3 years.^[1] Stock solutions in DMSO should be stored at -80°C for up to 1 year.^[1]

Troubleshooting Guide

Issue 1: Precipitate forms after diluting the DMSO stock solution into cell culture media.

- Possible Cause 1: Final DMSO concentration is too low.
 - Solution: While it is crucial to keep the final DMSO concentration in your cell culture media low to avoid solvent-induced toxicity (typically <0.5%), a certain amount is necessary to maintain **Srpkin-1** solubility. Ensure your serial dilutions from the stock solution are planned to keep the final DMSO concentration consistent across all experimental conditions, including the vehicle control.
- Possible Cause 2: The concentration of **Srpkin-1** in the media is too high.

- Solution: Although **Srpkin-1** is used in cell-based assays at concentrations up to 10 μM , its solubility in media at higher concentrations may be limited. If you observe precipitation, try lowering the final concentration of **Srpkin-1**. For most cell-based assays, effective concentrations are reported in the nanomolar to low micromolar range.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Possible Cause 3: Interaction with media components.
 - Solution: Some components of serum or media supplements can reduce the solubility of small molecules. Try pre-warming the cell culture media to 37°C before adding the **Srpkin-1** stock solution. Add the stock solution dropwise while gently vortexing or swirling the media to facilitate rapid mixing and minimize localized high concentrations that can lead to precipitation.

Issue 2: Inconsistent or no biological effect observed in cell-based assays.

- Possible Cause 1: Degradation of **Srpkin-1**.
 - Solution: Ensure that the **Srpkin-1** powder and DMSO stock solutions have been stored correctly at the recommended temperatures. Avoid repeated freeze-thaw cycles of the stock solution by preparing aliquots.
- Possible Cause 2: Incorrect final concentration.
 - Solution: Double-check all calculations for the dilution of your stock solution. It is advisable to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay. Effective concentrations in cellular assays have been reported to be as low as 200 nM.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Possible Cause 3: Cell line sensitivity.
 - Solution: The response to **Srpkin-1** can be cell-type dependent. Ensure that your chosen cell line expresses the target kinases (SRPK1/2) and that the downstream signaling pathway (e.g., VEGF splicing) is active.

Experimental Protocols

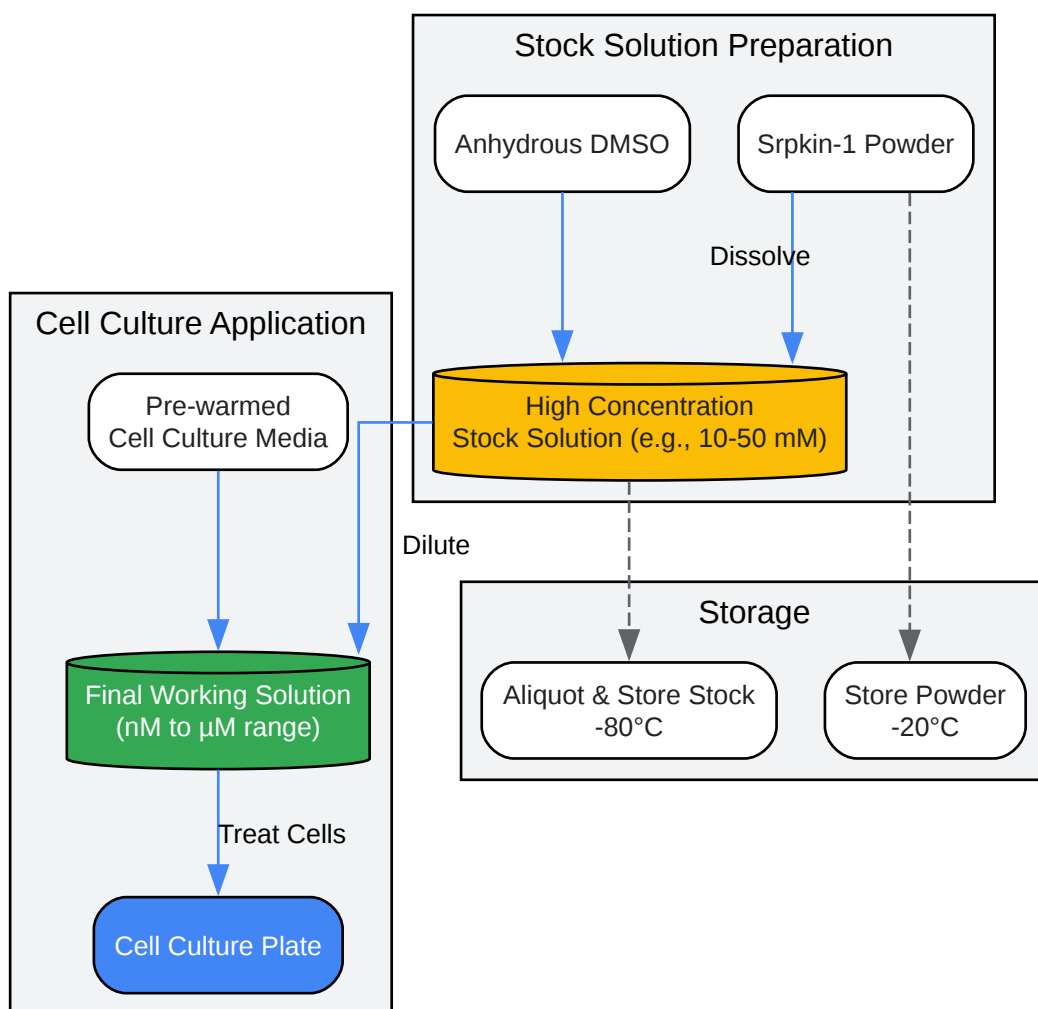
Protocol 1: Preparation of **Srpkin-1** Stock Solution in DMSO

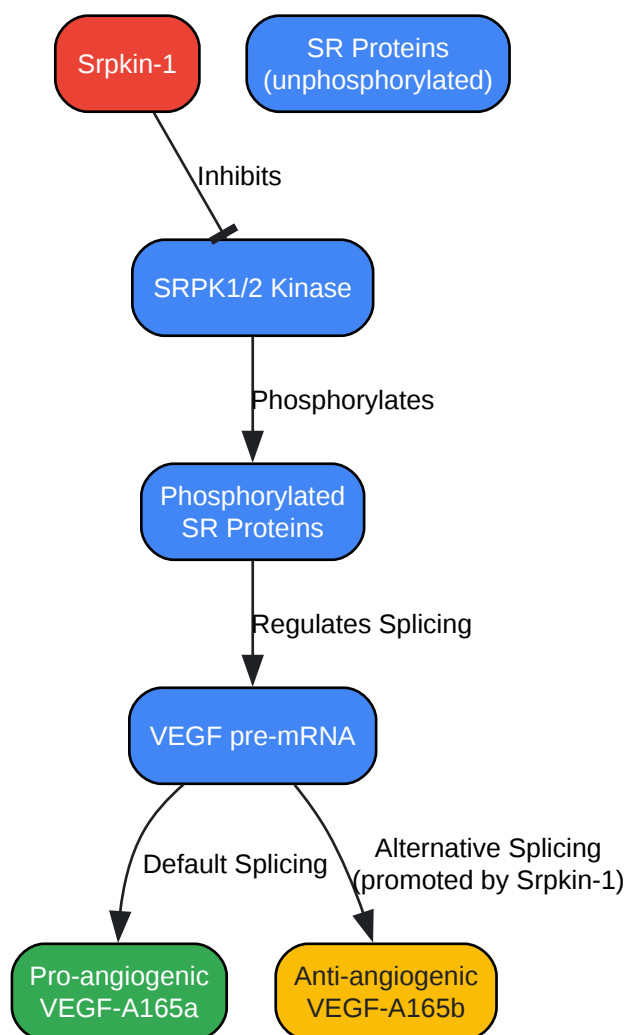
- Materials: **Srpkin-1** powder, anhydrous DMSO.
- Procedure: a. Allow the **Srpkin-1** vial to equilibrate to room temperature before opening to prevent condensation. b. Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 50 mM). c. To aid dissolution, cap the vial tightly and vortex thoroughly. If needed, sonicate the solution for a few minutes.^[1] d. Once fully dissolved, aliquot the stock solution into smaller volumes in tightly sealed tubes to avoid repeated freeze-thaw cycles. e. Store the aliquots at -80°C.

Protocol 2: Preparing **Srpkin-1** Working Solutions for Cell Culture

- Materials: **Srpkin-1** DMSO stock solution, pre-warmed (37°C) cell culture medium.
- Procedure: a. Thaw an aliquot of the **Srpkin-1** DMSO stock solution at room temperature. b. Perform serial dilutions of the stock solution in DMSO if a wide range of concentrations is being tested. This helps to maintain a consistent final DMSO concentration across all conditions. c. Add the final volume of the diluted **Srpkin-1**/DMSO solution to the pre-warmed cell culture medium. For example, to achieve a 10 µM final concentration from a 10 mM stock, you would add 1 µL of the stock to 1 mL of media. d. Immediately mix the solution by gently vortexing or inverting the tube to ensure homogeneity. e. Add the **Srpkin-1**-containing media to your cells. Remember to include a vehicle control with the same final concentration of DMSO.

Visualizations





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